

An In-depth Technical Guide to UDP-Glucuronic Acid Trisodium Salt

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Compound of Interest

Compound Name: UDP-glucuronic acid trisodium

Cat. No.: B15603978

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive technical information on **UDP-glucuronic acid trisodium** salt, a pivotal molecule in numerous biological processes. It is intended to be a valuable resource for professionals in research, scientific, and drug development fields, offering detailed data, experimental methodologies, and pathway visualizations.

Core Compound Data

Uridine 5'-diphosphoglucuronic acid trisodium salt, commonly referred to as **UDP-glucuronic acid trisodium** salt, is a key intermediate in the metabolism of a wide array of endogenous and exogenous compounds.

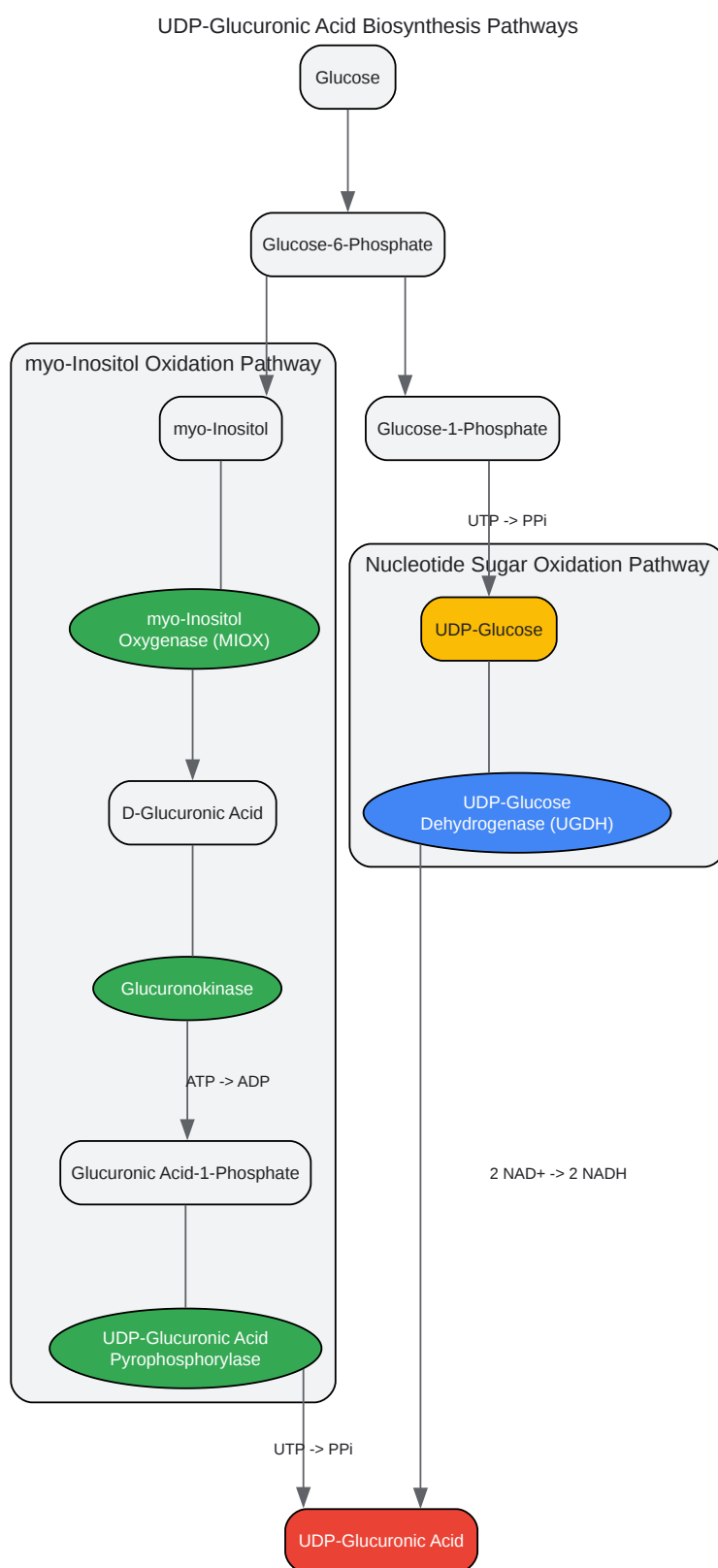
| Property | Value | Citation(s) |
|-------------------|---|--------------|
| CAS Number | 63700-19-6 | [1][2][3][4] |
| Molecular Formula | C ₁₅ H ₁₉ N ₂ Na ₃ O ₁₈ P ₂ | [2][4] |
| Molecular Weight | 646.23 g/mol | [4] |
| Synonyms | UDPGA trisodium salt, Uridine 5'-diphosphoglucuronic acid trisodium salt | [1][2][4] |

Biological Significance

UDP-glucuronic acid (UDPGA) serves as the activated form of glucuronic acid, acting as a crucial donor substrate for UDP-glucuronosyltransferases (UGTs). These enzymes are instrumental in the Phase II metabolism of a vast number of compounds, including drugs, xenobiotics, and endogenous molecules such as bilirubin and steroid hormones.^{[5][6][7]} The process of glucuronidation enhances the water solubility of these compounds, facilitating their excretion from the body.^[7]

Signaling and Biosynthetic Pathways

The biosynthesis of UDP-glucuronic acid is critical for maintaining the cellular pool of this essential substrate. In many organisms, including plants and animals, there are two primary pathways for its synthesis.^{[2][3][8]} The predominant pathway involves the oxidation of UDP-glucose, catalyzed by the enzyme UDP-glucose dehydrogenase (UGDH).^{[3][9]} An alternative route, the myo-inositol oxidation pathway, also contributes to the synthesis of UDP-glucuronic acid.^{[3][8]}



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References

- 1. assaygenie.com [assaygenie.com]
- 2. researchgate.net [researchgate.net]
- 3. Item - Pathways for the synthesis of UDP-Glucuronic acid and derivatives as adapted from [24]. - Public Library of Science - Figshare [plos.figshare.com]
- 4. xenotech.com [xenotech.com]
- 5. Uridine 5'-diphospho-glucuronosyltransferase: Its role in pharmacogenomics and human disease - PMC [pmc.ncbi.nlm.nih.gov]
- 6. The UDP-glucuronosyltransferases: their role in drug metabolism and detoxification - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. 15] Facts About: UDP-Glucuronic Acid and Glucuronosyltransferases in the ER | National Center for Functional Glycomics (NCFG) [research.bidmc.org]
- 8. researchgate.net [researchgate.net]
- 9. Biosynthesis of UDP-glucuronic acid and UDP-galacturonic acid in *Bacillus cereus* subsp. *cytotoxis* NVH 391-98 - PMC [pmc.ncbi.nlm.nih.gov]
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